

Structural analysis of alpha-alpha-disubstituted amino acid esters

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Compound of Interest

Compound Name: Methyl 2-amino-2-ethylbutanoate

CAS No.: 70974-26-4

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Title: Structural Analysis and Conformational Profiling of

-Disubstituted Amino Acid Esters: A Technical Guide for Peptidomimetic Design

Introduction: The Quaternary Carbon Challenge

-Disubstituted amino acids (dAAs), such as

-aminoisobutyric acid (Aib) or

-methylphenylalanine, represent a critical class of non-proteinogenic building blocks. Their incorporation into peptide backbones restricts conformational flexibility via the Thorpe-Ingold effect (gem-dimethyl effect), stabilizing specific secondary structures like

-helices and enhancing metabolic stability against proteolysis.

However, the very feature that makes them valuable—the quaternary

-carbon—renders standard analytical workflows obsolete. The absence of an

-proton eliminates the crucial

and

scalar couplings used in standard peptide assignment (COSY, TOCSY). Furthermore, the steric bulk at the quaternary center complicates enantiomeric resolution and coupling efficiency.

This guide provides a validated analytical framework for overcoming these "blind spots" using advanced NMR, X-ray crystallography, and Chiral HPLC.

Synthesis & Steric Context

Before analysis, researchers must recognize that the synthesis of dAAs often yields significant impurities due to the low nucleophilicity of the hindered amine.

- Common Impurity: Linear isomers or unreacted ketimines.
- Critical Check: Verify the full substitution of the
-carbon before proceeding to conformational analysis.

Module 1: NMR Spectroscopy (The "Silent Alpha" Solution)

Standard proton-based assignment strategies fail because there is no proton on the

-carbon to relay magnetization. The solution lies in Heteronuclear Multiple Bond Correlation (HMBC) and direct

C detection.

Strategic Protocol:

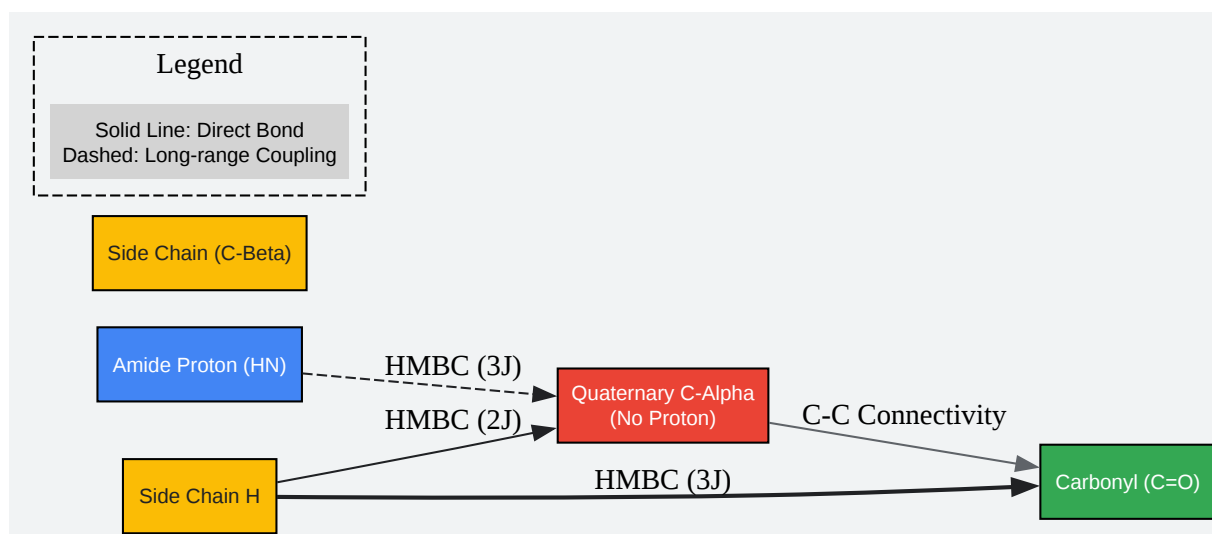
- Carbon Fingerprinting (
C NMR): The quaternary
typically appears in the 50–70 ppm range, significantly downfield and distinct from mono-substituted carbons.
- Connectivity Bridge (HMBC): Since you cannot walk through protons, you must "jump" over the quaternary carbon using long-range couplings (

and

).

- Target the correlation between Amide Protons () and the .
- Target the correlation between Side Chain Protons () and the Carbonyl Carbon ().

Visualization: NMR Connectivity Logic



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Caption: HMBC connectivity strategy bypassing the silent quaternary alpha-carbon.

Module 2: Stereochemical Determination (Absolute Configuration)

For chiral dAAs (e.g.,

-methylvaline), determining the absolute configuration is non-trivial. Optical rotation is often unreliable due to small specific rotations.

Method A: X-Ray Crystallography (Gold Standard)

Because dAAs promote crystallization by restricting flexibility, they are excellent candidates for X-ray analysis.

- Requirement: A single crystal of suitable size (mm).
- Anomalous Scattering: If the molecule lacks heavy atoms, synthesize a derivative (e.g., -bromobenzoate) to determine absolute stereochemistry via anomalous dispersion.

Method B: Chiral HPLC (Routine Purity)

Separation of dAA enantiomers requires specialized Chiral Stationary Phases (CSPs) capable of handling steric bulk.

Table 1: Recommended Chiral Columns for dAA Esters

Column Type	Mechanism	Target Analytes	Mobile Phase Mode
Zwitterionic (e.g., ZWIX)	Ion-exchange + -	Free amino acids, underivatized	MeOH/H ₂ O + Acid/Base
Macrocyclic Glycopeptide (Teicoplanin)	Inclusion complex	Native or N-protected AAs	Polar Organic / Reversed
Polysaccharide (Amylose/Cellulose)	H-bonding + Steric fit	N-protected esters (Fmoc/Boc)	Normal Phase (Hex/IPA)

Module 3: Conformational Profiling (Foldamer Potential)

Once the ester is coupled into a peptide, the dAA dictates the fold.

- Aib (Dimethyl): Strong promoter of
-helices (
H-bonds) or
-helices (
).[1]
- Diethyl/Dipropyl: Often induce fully extended (
) conformations due to extreme steric clashes in helical manifolds.

Experimental Workflow: CD Spectroscopy

- Solvent: TFE (Trifluoroethanol) to promote secondary structure.
- Signature:
 - -Helix: Double minima at 208 nm and 222 nm.
 - -Helix: A shift in the ratio of the two minima (often the 208 nm band is weaker) and a slight blue shift.

Detailed Protocol: Enantiomeric Excess Determination

Objective: Determine the ee% of synthesized

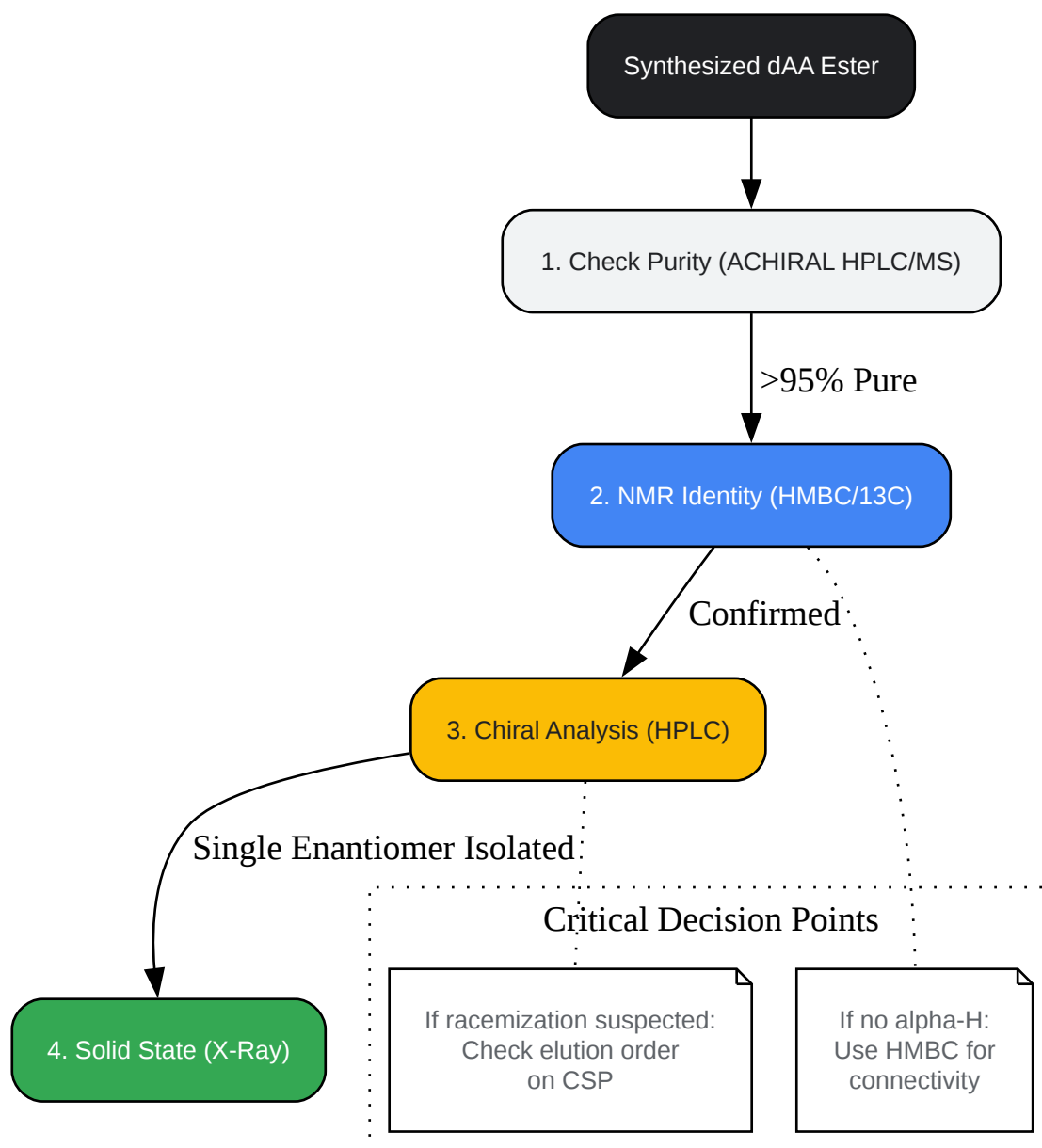
-methyl-phenylalanine methyl ester.

- Sample Preparation:
 - Dissolve 1 mg of ester in 1 mL of IPA/Hexane (1:9).

- Filter through a 0.22 μ m PTFE filter.
- Column Selection:
 - Install a Chiralpak AD-H (Amylose tris(3,5-dimethylphenylcarbamate)) or equivalent.
- Mobile Phase:
 - Isocratic Hexane:Isopropanol (90:10) with 0.1% Diethylamine (to sharpen amine peaks).
 - Flow rate: 0.5 mL/min (lower flow reduces mass transfer effects in hindered molecules).
- Detection:
 - UV at 254 nm (phenyl ring absorption).
- Validation:
 - Inject the racemate first to establish the separation factor (α).
 - Target Resolution (R_s)

Integrated Analytical Workflow

The following diagram illustrates the decision matrix for characterizing a new dAA ester.



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Caption: Step-by-step decision matrix for the structural validation of dAA esters.

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Sources

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- 2. Design and synthesis of chiral alpha,alpha-disubstituted amino acids and conformational study of their oligopeptides - PubMed [pubmed.ncbi.nlm.nih.gov]
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